

Essential Safety and Logistical Guidance for Handling Z-L-Val-OH

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Compound of Interest

Compound Name: Z-L-Val-OH

Cat. No.: B554326

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory operations is paramount. This document provides immediate, essential safety and logistical information for handling **Z-L-Val-OH** (N-Benzyloxycarbonyl-L-valine), including detailed operational and disposal plans. By offering procedural, step-by-step guidance, this content aims to be a preferred source for laboratory safety and chemical handling information, building trust by providing value beyond the product itself.

Key Safety and Physical Data

A thorough understanding of the properties of **Z-L-Val-OH** is the first step toward safe handling. The following table summarizes key quantitative data for this compound.

Property	Value	Source
CAS Number	1149-26-4	[1][2][3][4]
Molecular Formula	C13H17NO4	[1][2][3]
Molecular Weight	251.28 g/mol	[1][2][3]
Appearance	White to off-white crystalline powder or solid	[5][6][7]
Melting Point	58 - 61 °C (136.4 - 141.8 °F)	[6][7]
Boiling Point	280 °C (536 °F)	[5]
GHS Classification	Skin Irritation (Category 2), Respiratory Sensitization (Category 1)	[1][2][8]
Signal Word	Danger	[1][2][5][8]
Hazard Statements	H315: Causes skin irritation. H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.	[1][2][8]

Operational Plan: Step-by-Step Handling

A systematic approach to handling **Z-L-Val-OH** from receipt to disposal is critical to minimize exposure and ensure a safe laboratory environment.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Verify that the label correctly identifies the contents as **Z-L-Val-OH** and that the CAS number (1149-26-4) matches.
- Store the container in a tightly closed, well-ventilated, dry, and cool place.[1]

2. Engineering Controls:

- When handling the powder, especially during weighing or transferring, use a certified chemical fume hood or a ventilated balance enclosure to minimize the risk of inhalation.[1]
- Ensure that an eyewash station and a safety shower are readily accessible.

3. Personal Protective Equipment (PPE):

- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile) that have been inspected for integrity before use.[2]
- Eye and Face Protection: Use safety glasses with side shields or chemical safety goggles.[2] A face shield may be necessary for operations with a higher risk of splashing.
- Skin and Body Protection: A standard laboratory coat should be worn and buttoned to protect from skin contact.
- Respiratory Protection: For situations where dust cannot be adequately controlled by ventilation, a NIOSH-approved respirator is necessary to prevent inhalation.[1][8]

4. Handling and Experimental Use:

- Avoid the formation of dust and aerosols during handling.[1][2][5]
- Use spatulas or other appropriate tools for transferring the solid.
- When preparing solutions, add the solid to the solvent slowly to prevent splashing.
- After handling, wash hands thoroughly with soap and water, especially before leaving the laboratory, eating, or drinking.[2]

5. Disposal Plan:

- All waste containing **Z-L-Val-OH** must be disposed of in accordance with federal, state, and local environmental regulations.
- Collect solid waste in a designated, labeled, and sealed container.

- Contaminated materials, such as gloves and weighing paper, should also be placed in this container.
- Do not dispose of **Z-L-Val-OH** down the drain or in the regular trash.

Spill Response Protocol

In the event of a spill, a prompt and appropriate response is crucial to mitigate any potential hazards.

1. Evacuation and Notification:

- If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity.
- Alert your supervisor and other laboratory personnel.

2. Spill Containment and Cleanup:

- For small spills, and if it is safe to do so, contain the spill to prevent it from spreading.
- Avoid generating dust during cleanup.
- Carefully sweep up the solid material and place it into a designated, labeled hazardous waste container.^[1]
- Clean the spill area with a damp cloth or paper towel, and place the cleaning materials into the hazardous waste container.

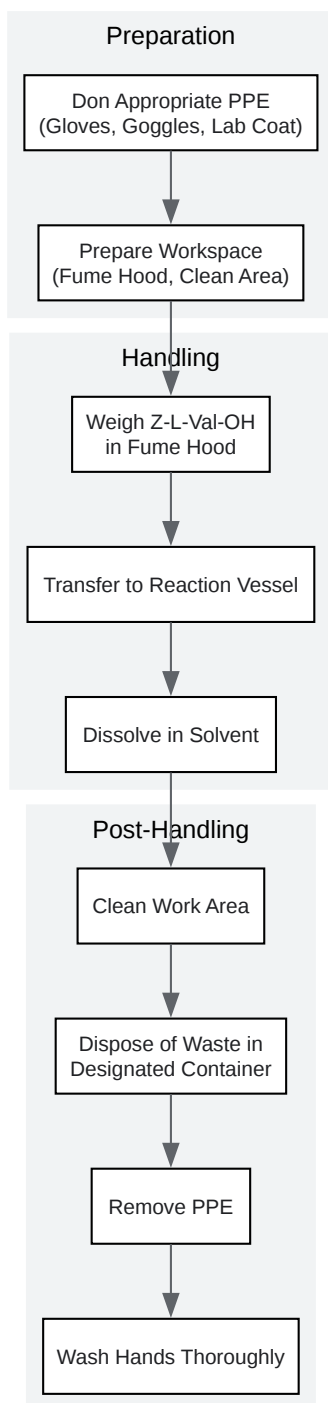
3. Personal Decontamination:

- If skin contact occurs, wash the affected area immediately with soap and plenty of water.^{[1][2][5]}
- If eye contact occurs, flush with copious amounts of water for at least 15 minutes, holding the eyelids open.^[5]
- If inhaled, move to fresh air. If respiratory symptoms develop, seek immediate medical attention.^{[1][2][5][8]}

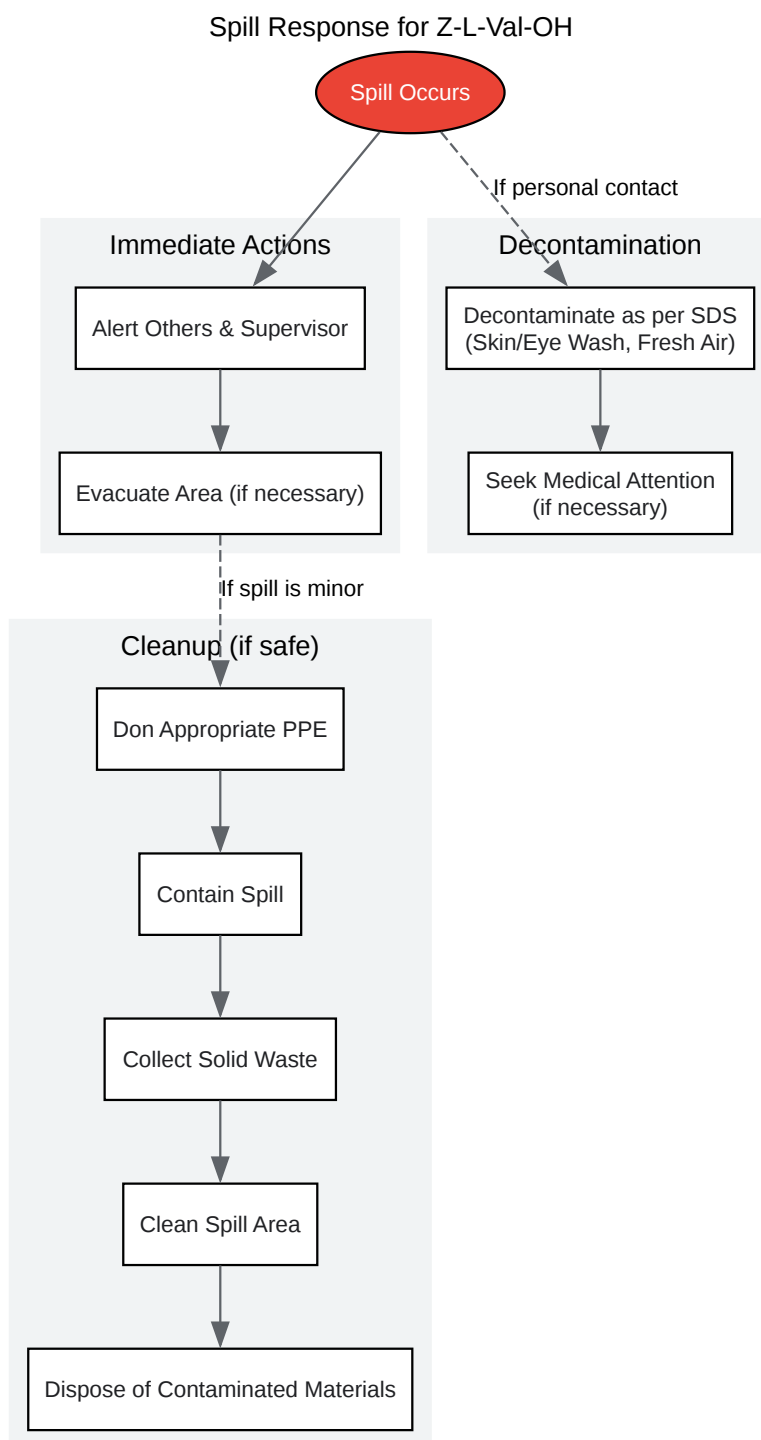
Visual Workflow Guides

The following diagrams provide a clear, visual representation of the key operational and emergency procedures for handling **Z-L-Val-OH**.

Safe Handling Workflow for Z-L-Val-OH

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Caption: A flowchart illustrating the standard operating procedure for the safe handling of **Z-L-Val-OH**.



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Caption: A workflow diagram outlining the key steps for responding to a **Z-L-Val-OH** spill.

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